

Preparation and handling of 3-OH-C4-HSL stock solutions.

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Compound of Interest

Compound Name: *N*-3-Hydroxybutyryl-L-homoserine lactone

Cat. No.: B15565330

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Technical Support Center: 3-OH-C4-HSL

This technical support center provides guidance for researchers, scientists, and drug development professionals on the preparation and handling of N-(3-hydroxybutanoyl)-L-homoserine lactone (3-OH-C4-HSL) stock solutions.

Frequently Asked Questions (FAQs)

1. What is 3-OH-C4-HSL and what is its primary application?

N-(3-hydroxybutanoyl)-L-homoserine lactone (3-OH-C4-HSL) is an acyl-homoserine lactone (AHL) that acts as a signaling molecule in bacterial quorum sensing (QS).^{[1][2][3]} It is primarily used in research to study bacterial communication, biofilm formation, and virulence factor expression, particularly in species like *Vibrio* and other Gram-negative bacteria.^{[1][2][3]}

2. What are the recommended solvents for dissolving 3-OH-C4-HSL?

Due to its hydrophobic nature, 3-OH-C4-HSL should be initially dissolved in an organic solvent. Recommended solvents include Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), ethanol, and methanol.^{[3][4]} For some applications, chloroform is also a viable solvent.^[5] Aqueous buffers like PBS are not recommended for preparing primary stock solutions due to low solubility, but can be used for making final working dilutions.^{[4][6]}

3. What are the optimal storage conditions for 3-OH-C4-HSL?

Proper storage is crucial to maintain the integrity of 3-OH-C4-HSL.

- Solid Powder: Store at -20°C for long-term stability, where it can be stable for three to four years.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Stock Solutions: Once dissolved in an organic solvent, it is best to aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[6\]](#) Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)

4. How can I prepare a stock solution of 3-OH-C4-HSL?

A standard protocol for preparing a stock solution is as follows:

- Weigh: Accurately weigh the desired amount of 3-OH-C4-HSL powder.
- Dissolve: Add the appropriate volume of a recommended organic solvent (e.g., DMSO) to achieve the desired stock concentration.
- Ensure Complete Dissolution: Vortex the solution thoroughly. If needed, gentle warming to 37°C or sonication can be used to aid dissolution.[\[3\]](#)[\[6\]](#)
- Aliquot and Store: Distribute the stock solution into sterile microcentrifuge tubes and store at -80°C.[\[6\]](#)

Troubleshooting Guide

Problem	Possible Cause	Solution
Precipitate forms when diluting stock solution in aqueous buffer.	The concentration of 3-OH-C4-HSL in the final working solution exceeds its solubility limit in the aqueous buffer. The organic solvent concentration may also be too low to maintain solubility.	Prepare serial dilutions to reach the final desired concentration. Ensure the final concentration of the organic solvent (e.g., DMSO) is consistent across all samples and controls, and does not exceed a level that affects the experimental system (typically $\leq 0.5\%$). ^[6]
Inconsistent or no biological activity observed.	The 3-OH-C4-HSL may have degraded due to improper storage or handling, such as repeated freeze-thaw cycles or exposure to high pH which can open the lactone ring.	Use freshly prepared stock solutions or ensure that stored aliquots have not been subjected to multiple freeze-thaw cycles. ^{[2][6]} Verify the pH of your experimental media, as extreme pH can affect stability.
Difficulty dissolving the 3-OH-C4-HSL powder.	The compound may not be readily soluble at the intended concentration without assistance.	Use sonication or gentle warming (37°C) to facilitate dissolution in the organic solvent. ^{[3][6]} Ensure you are using a recommended anhydrous organic solvent.

Quantitative Data Summary

Solubility and Storage of 3-OH-C4-HSL

Parameter	Details	Reference
Molecular Weight	187.19 g/mol	[1][7]
Recommended Solvents	DMSO, DMF, Ethanol, Methanol	[3][4]
Solubility in DMSO	125 mg/mL (667.77 mM); requires sonication. Hygroscopic DMSO can impact solubility, so use newly opened solvent.	[1]
Solubility in Ethanol	1 mg/mL (5.34 mM); sonication is recommended.	[3]
Solubility in Methanol	1 mg/mL (5.34 mM); sonication is recommended.	[3]
Solubility in PBS (pH 7.2)	Sparingly soluble: 1-10 mg/mL. Not recommended for stock solutions.	[4]
Storage (Solid)	-20°C for up to 3 years.	[1][3]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month.	[1][2]

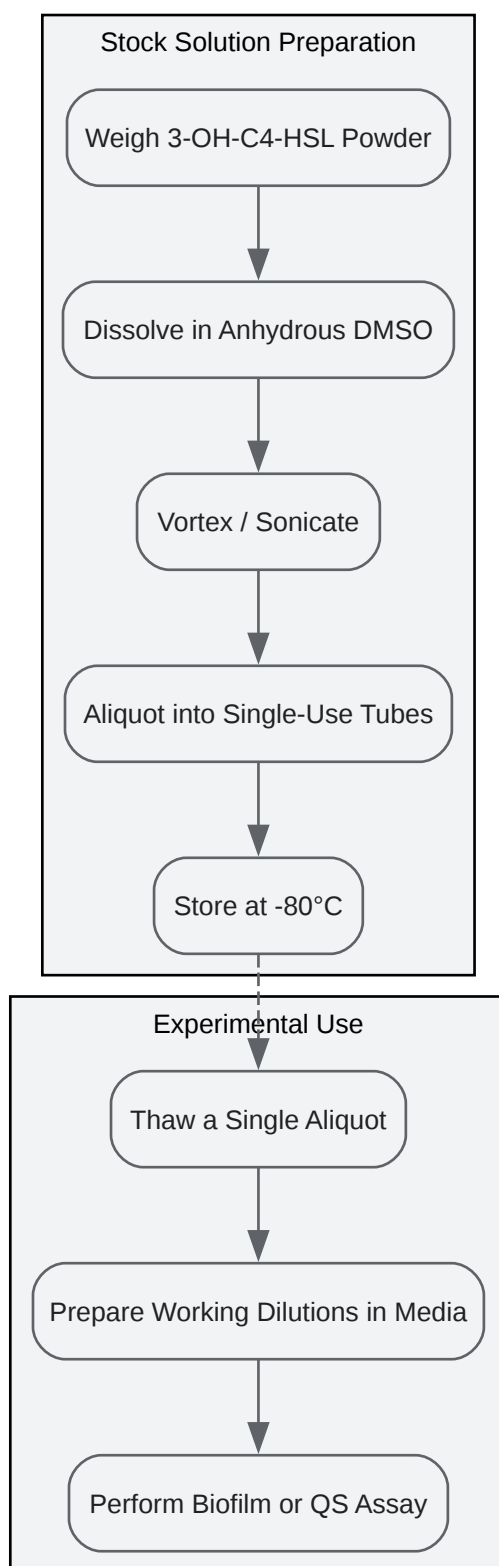
Experimental Protocols

Protocol: Preparation of 3-OH-C4-HSL Stock Solution (10 mM)

- Materials:
 - N-(3-hydroxybutanoyl)-L-homoserine lactone (MW: 187.19 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Analytical balance and vortex mixer

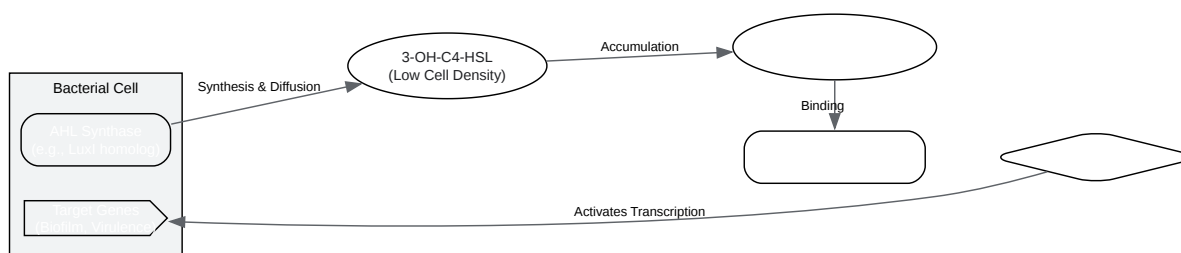
- Procedure:
 1. Weigh out 1.87 mg of 3-OH-C4-HSL powder and transfer it to a sterile microcentrifuge tube.
 2. Add 1 mL of anhydrous DMSO to the tube.
 3. Vortex the mixture until the powder is completely dissolved. If necessary, sonicate the tube for a few minutes.
 4. Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 50 μ L) in sterile tubes.
 5. Store the aliquots at -80°C for long-term use.

Visualizations



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Caption: Experimental workflow for 3-OH-C4-HSL stock solution preparation and use.



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Caption: Generalized acyl-homoserine lactone (AHL) quorum sensing pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 3-Hydroxy-C4-HSL | N-3-hydroxybutyryl-L-Homoserine lactone | TargetMol [targetmol.com]
- 4. caymanchem.com [caymanchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. benchchem.com [benchchem.com]
- 7. N-(3-hydroxy-butanoyl)-homoserine lactone | C₈H₁₃NO₄ | CID 10330086 - PubChem [pubchem.ncbi.nlm.nih.gov]
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